

A Comparative Guide to Validated HPLC Methods for Disperse Blue 60 Quantification

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of validated High-Performance Liquid Chromatography (HPLC) methods for the quantitative analysis of C.I. **Disperse Blue 60**. The methodologies presented are based on published experimental data, offering a reliable resource for selecting an appropriate analytical technique for quality control, forensic analysis, and research applications.

Comparison of Validated HPLC Methods

The selection of an HPLC method for **Disperse Blue 60** quantification depends on the specific requirements of the analysis, such as sensitivity, speed, and the nature of the sample matrix. Below is a summary of validated methods, highlighting their key performance parameters.



Parameter	Method 1: HPLC- DAD[1]	Method 2: UPLC- QTOF-MS[1]	Method 3: UPLC- MS/MS (SRM)[1]
Instrumentation	High-Performance Liquid Chromatography with Diode Array Detector	Ultra-Performance Liquid Chromatography with Quadrupole Time-of- Flight Mass Spectrometry	Ultra-Performance Liquid Chromatography with Tandem Quadrupole Mass Spectrometry
Linearity (R²)	0.9986	0.9089	Not explicitly stated
Instrumental Detection Limit (IDL)	50 μg L ⁻¹	8.33 μg L ⁻¹	50 μg L ⁻¹
Instrumental Quantification Limit (IQL)	150 μg L ⁻¹	Not explicitly stated	Not explicitly stated
Analysis Time	55 minutes	Shorter than HPLC	Not explicitly stated
Primary Application	Quantification and identification in less complex matrices	High-resolution identification and quantification	Sensitive quantification in complex matrices

Experimental Protocols

Detailed methodologies for the key experiments are outlined below.

Sample Preparation: Extraction from Polyester Fibers[1]

A common application for the analysis of **Disperse Blue 60** is its quantification in textiles. The following extraction procedure has been validated for polyester fibers:

- Place a small, weighed sample of the polyester fiber (e.g., a 1 mm thread) into a suitable extraction vessel.
- Add chlorobenzene as the extraction solvent.
- Heat the vessel at 100°C for 60 minutes in a heating block.



- After cooling, transfer the extract to a clean vial.
- Evaporate the solvent to dryness under a stream of nitrogen.
- Reconstitute the dry residue in a known volume of methanol (e.g., 50 μL) prior to HPLC analysis.

Method 1: HPLC-DAD Analysis[1]

This method is suitable for the quantification of **Disperse Blue 60** and its identification based on retention time and UV-Vis spectrum.

- Chromatographic System: HPLC with a Diode Array Detector.
- Column: C18 stationary phase.
- Mobile Phase A: Water
- · Mobile Phase B: Methanol
- Gradient Elution:
 - 0-5 min: 20% B
 - o 5-15 min: 20-50% B
 - o 15-30 min: 50-100% B
 - o 30-45 min: 100% B
 - o 45-50 min: 100-20% B
 - o 50-55 min: 20% B
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μL



 Detection: Diode Array Detector monitoring at the maximum absorbance wavelength of Disperse Blue 60.

Method 2: UPLC-QTOF-MS Analysis

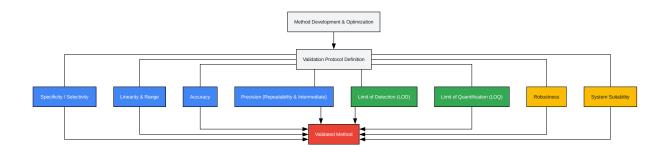
This method offers higher resolution and mass accuracy, providing greater confidence in the identification of **Disperse Blue 60**, especially in complex mixtures.

- Chromatographic System: UPLC coupled to a Quadrupole Time-of-Flight Mass Spectrometer.
- Column: C18 stationary phase with sub-2 μm particles.
- Mobile Phase A: 0.15% formic acid and 50 mM ammonium acetate in water.
- Mobile Phase B: Methanol
- Gradient Elution: A suitable gradient program to ensure the separation of the analyte from other components.
- Detection: QTOF-MS in positive ion mode, monitoring for the [M+H]⁺ ion of Disperse Blue
 60.

Visualization of Method Validation Workflow

The validation of an analytical method is crucial to ensure its reliability and suitability for its intended purpose. The general workflow for validating an HPLC method is depicted below.





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Caption: General workflow for the validation of an HPLC method.

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References

- 1. 2024.sci-hub.box [2024.sci-hub.box]
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